

An In-depth Technical Guide on the Physical Properties of Cyclohexanone Analogues

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Compound of Interest

Compound Name: *4-Ethoxycyclohexanone*

Cat. No.: *B1296535*

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To Researchers, Scientists, and Drug Development Professionals:

This technical guide addresses the physical properties, specifically the boiling and melting points, of cyclohexanone derivatives. While direct experimental data for **4-Ethoxycyclohexanone** is not readily available in the cited literature, this document provides a detailed analysis of the physical properties of closely related analogues: 4-Ethylcyclohexanone and 4-Methylcyclohexanone. The experimental protocols detailed herein are standard methodologies applicable to the determination of these properties for **4-Ethoxycyclohexanone**, should a sample be procured for analysis.

Comparative Physical Properties of 4-Substituted Cyclohexanones

The boiling and melting points are fundamental physical properties that provide insights into the intermolecular forces and purity of a compound. The following table summarizes the available data for 4-Ethylcyclohexanone and 4-Methylcyclohexanone.

| Compound | Molecular Formula | Boiling Point (°C) | Melting Point (°C) |
|-----------------------|----------------------------------|--------------------|--------------------------|
| 4-Ethylcyclohexanone | C ₈ H ₁₄ O | 192-194[1][2] | 9.25 (estimate)[1][2] |
| 4-Methylcyclohexanone | C ₇ H ₁₂ O | 169-171[3][4][5] | -41 to -40.6[3][4][5][6] |

Experimental Protocols

The determination of boiling and melting points is a critical procedure in the characterization of chemical substances. The following are detailed methodologies for these experiments.

1. Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[7][8][9] The capillary method is a common technique for determining the boiling point of a small quantity of liquid.

- Apparatus: A Thiele tube or a melting point apparatus, a thermometer, a small test tube (fusion tube), and a capillary tube sealed at one end.[7]

- Procedure:

- A small amount of the liquid sample is placed in the fusion tube.
- The capillary tube is placed in the fusion tube with its open end downwards.
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is heated in a Thiele tube or a suitable heating block.[7]
- As the temperature rises, a steady stream of bubbles will emerge from the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[7]

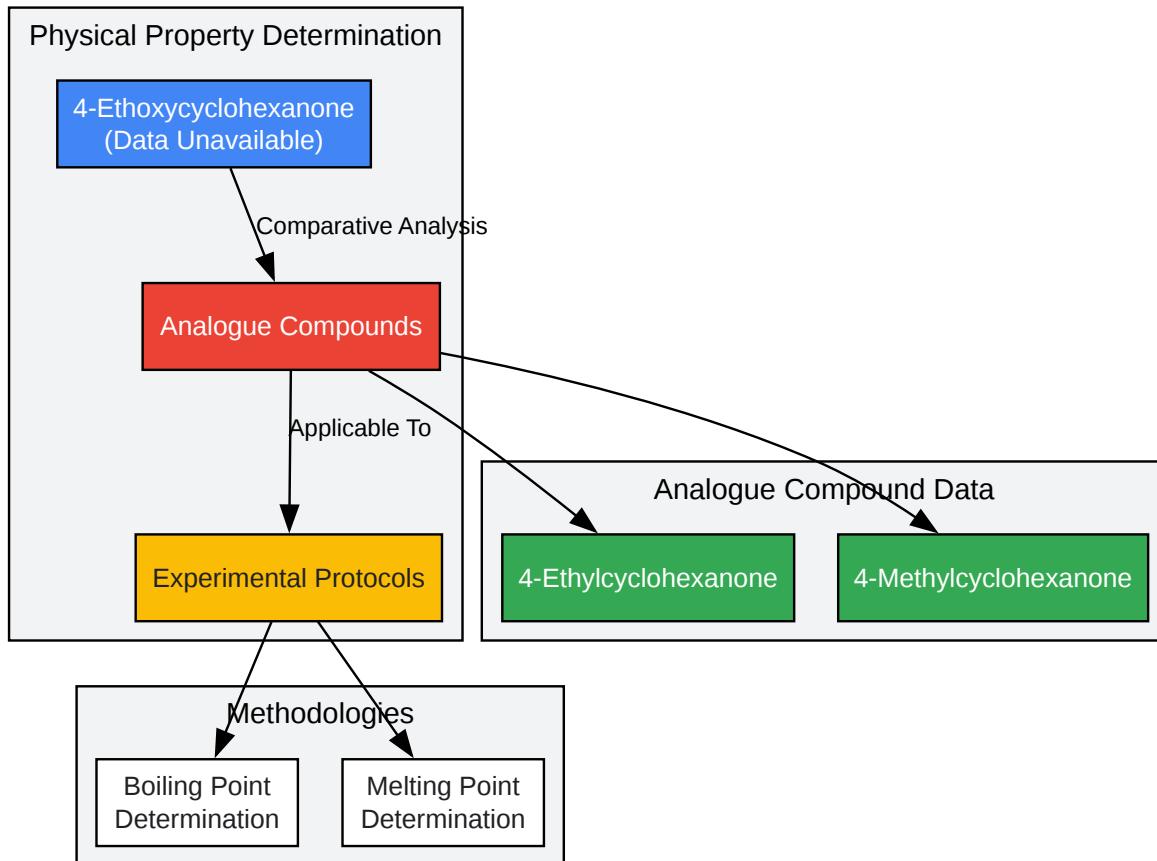
2. Determination of Melting Point (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a sharp, well-defined temperature for a pure substance.[10][11]

- Apparatus: A melting point apparatus (such as a Mel-Temp or DigiMelt) or a Thiele tube, a thermometer, and a capillary tube.[10][12]
- Procedure:
 - A small amount of the finely powdered solid sample is packed into the sealed end of a capillary tube.[10]
 - The capillary tube is placed in the heating block of the melting point apparatus or attached to a thermometer in a Thiele tube.[12]
 - The sample is heated at a controlled rate.[13]
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[10]
 - For a pure substance, this range should be narrow (typically 0.5-1.5°C).[11]

Logical Relationship of Information

The following diagram illustrates the hierarchical approach to determining and comparing the physical properties of the cyclohexanone analogues.



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